

Physical properties of 6-Methoxypyridine-3-carbaldehyde (melting point, solubility)

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Compound of Interest

Compound Name: 6-Methoxypyridine-3-carbaldehyde

Cat. No.: B1352767

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Technical Guide: Physical Properties of 6-Methoxypyridine-3-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Methoxypyridine-3-carbaldehyde is a pivotal intermediate in synthetic organic chemistry, finding applications in the synthesis of various biologically active molecules. A thorough understanding of its physical properties, such as melting point and solubility, is crucial for its effective use in research and development, particularly in the fields of medicinal chemistry and drug discovery. This technical guide provides a comprehensive overview of these properties, complete with experimental protocols and logical workflow diagrams to facilitate its practical application.

Core Physical Properties

The physical characteristics of **6-Methoxypyridine-3-carbaldehyde** are summarized below. These values are critical for handling, storage, and reaction setup.

Property	Value	Source(s)
Melting Point	47-54 °C	[1][2][3][4][5]
Solubility	Insoluble in water.[1] Soluble in Dimethyl Sulfoxide (DMSO).[6]	[1][6]
Appearance	White to off-white or dark cream to pale brown crystals or crystalline powder.	[2][5][6]
Molecular Formula	C ₇ H ₇ NO ₂	[1][2][7]
Molecular Weight	137.14 g/mol	[1][4][7]

Experimental Protocols

The following sections detail generalized experimental methodologies for the determination of the melting point and solubility of organic compounds like **6-Methoxypyridine-3-carbaldehyde**.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For a pure crystalline solid, this transition occurs over a narrow temperature range. The following protocol outlines a common method using a capillary tube.

Materials:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Sample of **6-Methoxypyridine-3-carbaldehyde**
- Mortar and pestle (if the sample is not a fine powder)

Procedure:

- **Sample Preparation:** A small amount of the crystalline **6-Methoxypyridine-3-carbaldehyde** is placed on a clean, dry surface. The open end of a capillary tube is pressed into the sample, forcing a small amount of the solid into the tube. The tube is then inverted and tapped gently to pack the solid into the sealed end. A sample height of 1-2 mm is ideal.^[2]
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer bulb to ensure accurate temperature reading.^{[2][4]}
- **Heating:** The apparatus is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point of the sample.^[1] A rapid initial heating can be done to determine an approximate melting point, followed by a more careful determination.^[1]
- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has turned into a clear liquid is recorded as the end of the melting range.^{[1][3]} For a pure compound, this range should be narrow (0.5-1.0 °C).^[1]

Solubility Determination

Solubility is a measure of the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature. A general qualitative and semi-quantitative procedure is described below.

Materials:

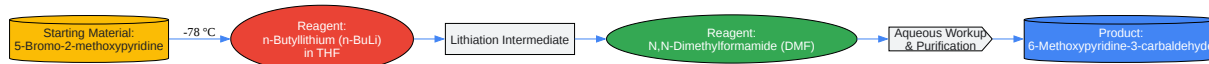
- Test tubes or small vials
- Vortex mixer or shaker
- Calibrated pipettes or burette
- Sample of **6-Methoxypyridine-3-carbaldehyde**
- A range of solvents (e.g., water, DMSO, ethanol, acetone)

Procedure:

- Qualitative Assessment:
 - Place a small, known amount (e.g., 10 mg) of **6-Methoxypyridine-3-carbaldehyde** into a test tube.[8]
 - Add a small volume (e.g., 0.1 mL) of the chosen solvent.
 - Agitate the mixture vigorously (e.g., using a vortex mixer) for a set period.
 - Visually inspect the mixture for the presence of undissolved solid. If the solid dissolves completely, the compound is considered soluble in that solvent under these conditions.
- Semi-Quantitative Assessment:
 - Weigh a precise mass of **6-Methoxypyridine-3-carbaldehyde** into a vial.
 - Incrementally add a known volume of the solvent to the vial, ensuring thorough mixing after each addition.[9]
 - Continue adding solvent until the solid is completely dissolved.[9]
 - The solubility can then be expressed in terms of mass of solute per volume of solvent (e.g., mg/mL). For more precise measurements, a saturated solution is prepared, and the concentration of the solute in the supernatant is determined analytically (e.g., by spectroscopy).[10]

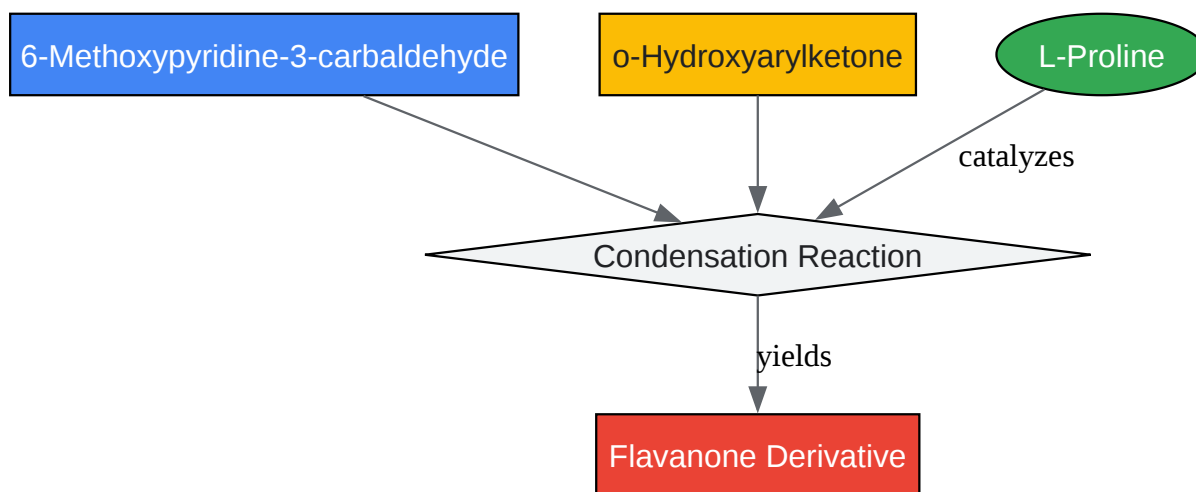
Visualized Workflows and Relationships

The following diagrams, generated using Graphviz (DOT language), illustrate a representative synthetic pathway and a logical relationship involving **6-Methoxypyridine-3-carbaldehyde**.



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Caption: Representative synthesis workflow for a methoxypyridine carbaldehyde.



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Caption: L-proline catalyzed condensation reaction.

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